

DL-p-Chlorophenylalanine hydrochloride proper disposal procedures

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Compound of Interest

Compound Name: *DL-p-Chlorophenylalanine hydrochloride*
CAS No.: *51274-82-9*
Cat. No.: *B7796967*

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DL-p-Chlorophenylalanine Hydrochloride (PCPA HCl) Disposal & Safety Guide

- CAS Number: 7424-00-2^[1]^[2]
- Formula: C
H
ClNO
· HCl
- Primary Application: Irreversible inhibitor of tryptophan hydroxylase (serotonin biosynthesis depletion).

Executive Summary: The "Zero-Doubt" Protocol

Do NOT pour aqueous solutions of PCPA HCl down the drain. While water-soluble, the halogenated nature of the compound (chlorine substituent) requires specific thermal

destruction to prevent environmental persistence and the formation of toxic byproducts during incomplete combustion.[2]

Immediate Action:

- Solids: Segregate as Solid Chemical Waste (Halogenated).
- Liquids: Segregate as Aqueous/Organic Waste (Halogenated). Do not mix with non-halogenated solvents if avoidable, as this increases the cost and complexity of disposal for your facility.[2]

Chemical Profile & Disposal Logic (The "Why")

To dispose of PCPA HCl correctly, one must understand its decomposition chemistry.[1][2] This is not a generic salt; it is a halogenated aromatic amino acid derivative.

Feature	Implication for Disposal
Chlorine Substituent (Para-position)	Critical: Upon combustion, this releases Hydrogen Chloride (HCl) gas.[1][2] Standard low-temperature incineration can lead to the formation of dioxins or furans if not properly scrubbed. Must go to a high-temp incinerator with acid gas scrubbing.
Hydrochloride Salt (HCl)	Increases water solubility.[1] This often tempts researchers to use drain disposal. Resist this. The organic core remains persistent and toxic to aquatic life in high concentrations.
Tryptophan Hydroxylase Inhibition	Biologically active. Waste containing this compound (including contaminated bedding from animal studies) presents a pharmacological hazard and must be treated as chemical/biomedical waste.

Risk Assessment & Handling

Before initiating disposal, ensure the following barrier protections are active. This compound is a potent enzyme inhibitor; systemic absorption must be prevented.

- Respiratory: N95 or P100 particulate respirator if handling the dry powder (dust generation risk).
- Dermal: Nitrile gloves (0.11 mm minimum thickness). PCPA HCl is a solid salt, but perspiration can solubilize it, facilitating skin absorption.[1][2]
- Eyes: Tight-sealing safety goggles.[1]

Step-by-Step Disposal Workflows

Scenario A: Pure Solid Waste (Expired/Unused)

- Containment: Keep in the original glass/poly bottle if possible. If broken, transfer to a wide-mouth HDPE (High-Density Polyethylene) jar.[1][2]
- Labeling: Apply a hazardous waste label.
 - Chemical Name: **DL-p-Chlorophenylalanine Hydrochloride**. [1]
 - Hazard Checkbox: Toxic, Irritant.[1][2][3]
 - Critical Note: Write "HALOGENATED" clearly on the tag. This alerts the waste contractor to route it to a halogen-specific incinerator.
- Storage: Store in a satellite accumulation area (SAA) away from oxidizers (e.g., nitrates, perchlorates) until pickup.[1][2]

Scenario B: Liquid Waste (Experimental Residues)

- Aqueous Solutions: Collect in a carboy labeled "Aqueous Waste - Halogenated." [1] Adjust pH to neutral (6-8) if the solution is highly acidic due to the HCl salt, only if required by your facility's specific EHS guidelines.[1][2]
- Organic Solvents: If PCPA was dissolved in alcohols or DMSO, collect in "Organic Waste - Halogenated." [1][2]

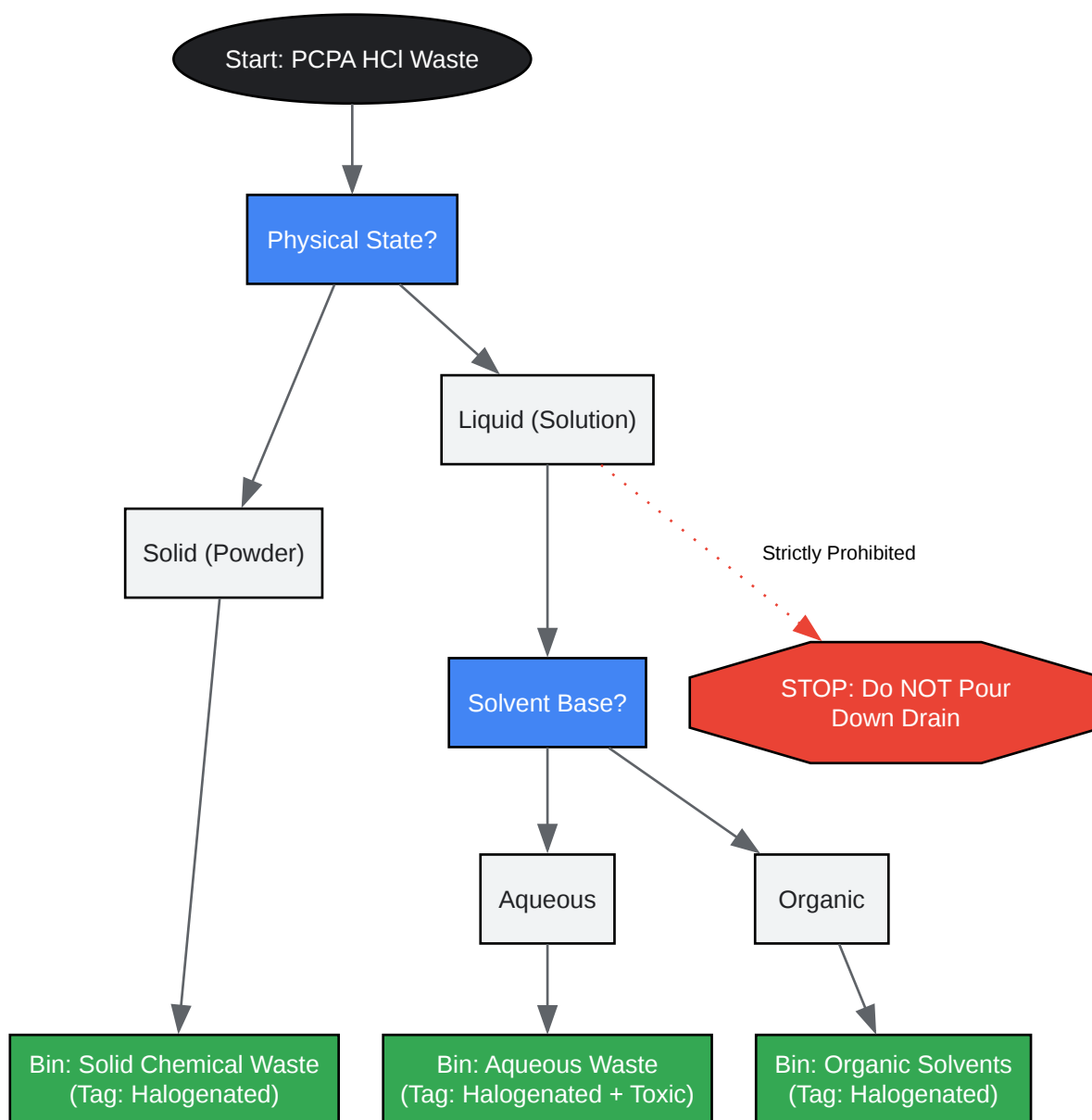
- Note: Never mix this stream with "Non-Halogenated" waste (like pure Acetone or Ethanol waste) because the introduction of PCPA renders the entire container "Halogenated," significantly increasing the disposal cost per liter.

Scenario C: Contaminated Research Materials (Animal Bedding/Sharps)[1]

- Sharps: Needles used for PCPA injection must go into RCRA Hazardous Sharps containers, not standard biohazard sharps, because the chemical residue takes precedence over the biological hazard.
- Bedding: For 48-72 hours post-administration, animal bedding should be treated as hazardous chemical waste due to excretion of the active compound/metabolites.[1][2]

Decision Logic Diagram

The following workflow illustrates the decision-making process for segregating PCPA HCl waste streams to ensure regulatory compliance and safety.



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Figure 1: Segregation logic for **DL-p-Chlorophenylalanine Hydrochloride** waste streams. Note the strict prohibition of drain disposal due to aquatic toxicity and halogen content.

Regulatory Compliance (US EPA/RCRA Context)

While DL-p-Chlorophenylalanine is not explicitly "P-listed" (Acutely Hazardous) or "U-listed" (Toxic) by name in 40 CFR 261.33, it is regulated under the "Characteristic" framework and general duty clauses.^{[1][2]}

- Waste Coding:
 - If unlisted, it often defaults to a facility-specific code for "Toxic Organic Solids."[\[1\]](#)[\[2\]](#)
 - If mixed with spent halogenated solvents (e.g., Methylene Chloride), it adopts the F001/F002 codes [\[1\]](#).[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)
 - Recommendation: Always declare the "Chloro" substituent. This ensures the waste is routed to an incinerator capable of 1100°C+ combustion with scrubbers, satisfying the requirement for destroying halogenated organics without releasing acid gas [\[2\]](#).[\[2\]](#)

Emergency Spills

- Evacuate: Clear the immediate area of non-essential personnel.
- PPE: Don double nitrile gloves, lab coat, and N95 mask.[\[1\]](#)[\[2\]](#)
- Contain:
 - Solid: Cover with wet paper towels to prevent dust, then sweep carefully.[\[1\]](#)[\[2\]](#)
 - Liquid: Absorb with vermiculite or spill pads.[\[6\]](#)
- Clean: Wash the area with soap and water.[\[7\]](#)[\[8\]](#) Collect all cleanup materials (gloves, paper towels) into the hazardous waste bag. Do not throw cleanup materials in the regular trash.

References

- United States Environmental Protection Agency (EPA). Defining Hazardous Waste: Listed Wastes (F, K, P, and U Lists).[\[1\]](#)[\[2\]](#) Retrieved from [\[Link\]](#)[\[1\]](#)
- European Commission. Industrial Emissions Directive: Incineration of Halogenated Waste. (Standards for high-temperature incineration of chlorinated compounds). Retrieved from [\[Link\]](#)[\[1\]](#)

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Sources

- [1. adem.alabama.gov](https://adem.alabama.gov) [adem.alabama.gov]
- [2. Waste Code](https://rcrainfo.epa.gov) [rcrainfo.epa.gov]
- [3. datasheets.scbt.com](https://datasheets.scbt.com) [datasheets.scbt.com]
- [4. my.alfred.edu](https://my.alfred.edu) [my.alfred.edu]
- [5. EPA Hazardous Waste Codes | UGA Environmental Safety Division](https://esd.uga.edu) [esd.uga.edu]
- [6. files.dep.state.pa.us](https://files.dep.state.pa.us) [files.dep.state.pa.us]
- [7. file.medchemexpress.com](https://file.medchemexpress.com) [file.medchemexpress.com]
- [8. store.apolloscientific.co.uk](https://store.apolloscientific.co.uk) [store.apolloscientific.co.uk]
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